

A-412997 stability in solution for long-term experiments

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Compound of Interest

Compound Name: A-412997

Cat. No.: B1664231

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A-412997 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability of **A-412997** in solution for long-term experiments. Below you will find frequently asked questions, troubleshooting guides, and experimental protocols to ensure the successful application of **A-412997** in your research.

Frequently Asked Questions (FAQs)

1. What is **A-412997** and what is its primary mechanism of action?

A-412997 is a highly selective dopamine D4 receptor agonist.^{[1][2][3]} It binds with high affinity to both human and rat D4 receptors. Its selectivity profile is superior to older dopamine D4 receptor agonists like PD168077 and CP226269, with no significant affinity for other dopamine receptors or a wide range of other receptors and channels. This selectivity makes it a valuable tool for investigating the specific roles of the dopamine D4 receptor in various physiological processes.

2. What are the recommended solvents for dissolving **A-412997**?

A-412997 dihydrochloride is soluble in both water and dimethyl sulfoxide (DMSO).

3. What are the recommended storage conditions for solid **A-412997**?

For long-term storage, it is recommended to store solid **A-412997** at -20°C for months to years. For shorter durations, storage at +4°C under desiccating conditions is appropriate for up to 12 months. Some suppliers also indicate that desiccating at room temperature is acceptable. The compound is stable enough to be shipped at ambient temperatures for short periods.

4. How should I prepare and store **A-412997** stock solutions for long-term experiments?

It is recommended to prepare fresh solutions for immediate use. However, if necessary, stock solutions can be prepared in advance and stored at -20°C for several months. For optimal stability, it is advisable to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.

Quantitative Data Summary

For easy reference, the following tables summarize the key quantitative data for **A-412997**.

Table 1: Solubility of **A-412997** Dihydrochloride

Solvent	Maximum Solubility
Water	100 mM
DMSO	50 mM

Table 2: Recommended Storage Conditions

Form	Short-Term Storage	Long-Term Storage
Solid	+4°C (desiccate) or Room Temperature (desiccate)	-20°C (desiccate)
Stock Solution	Not Recommended	-20°C (aliquoted)

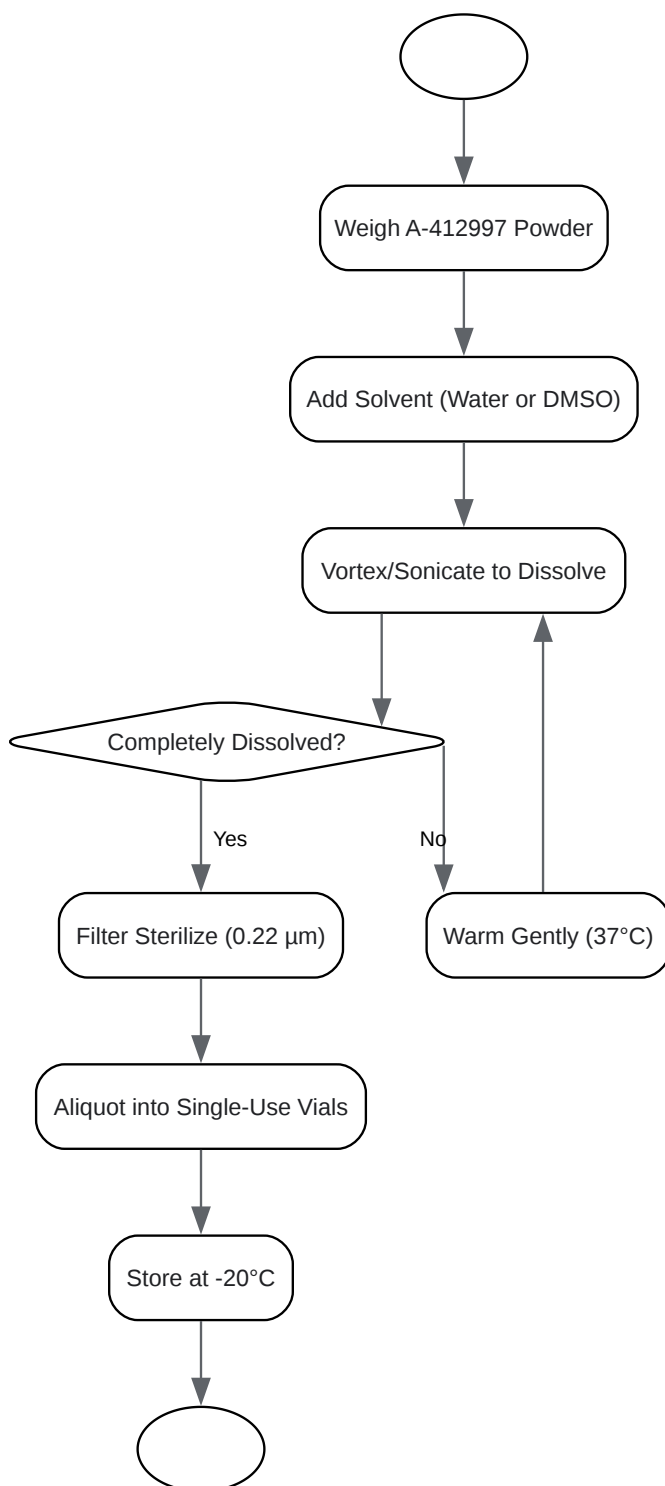
Experimental Protocols

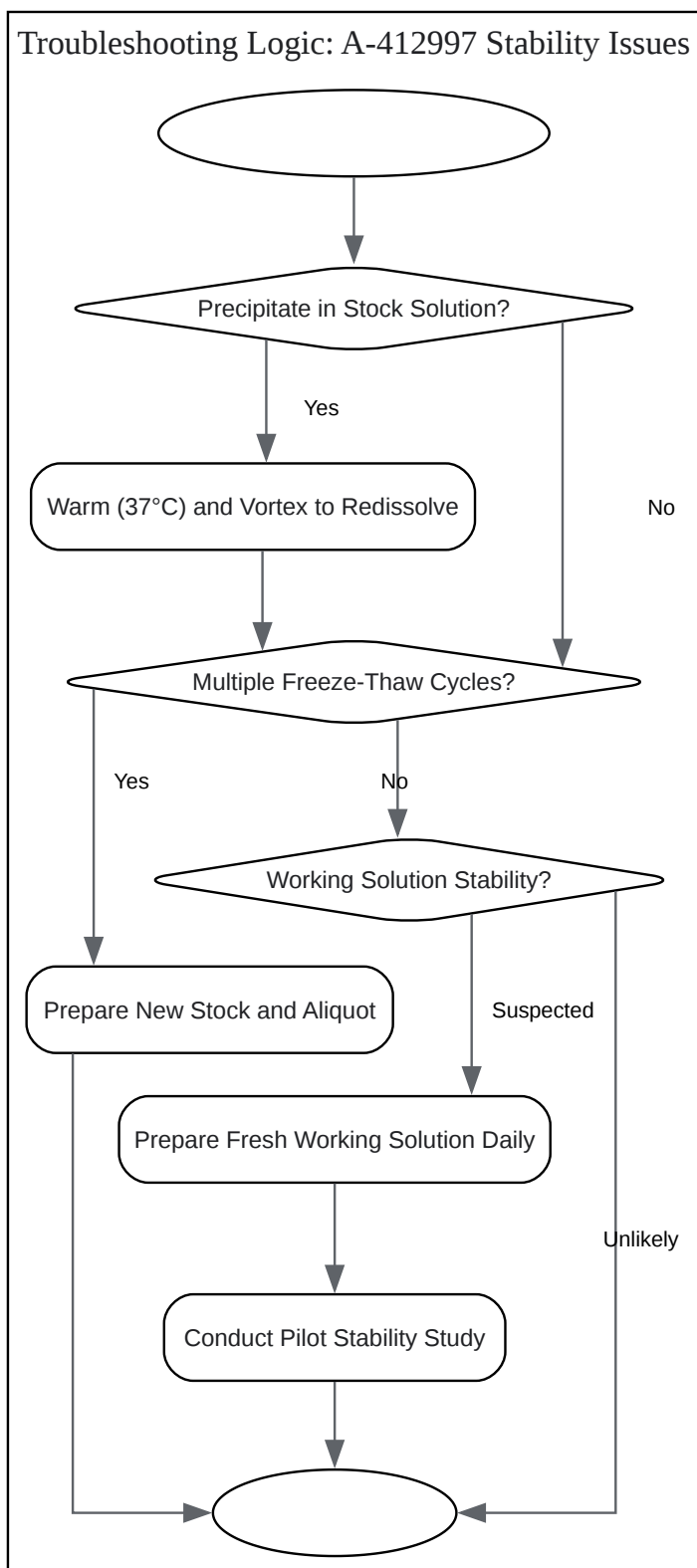
Protocol 1: Preparation of **A-412997** Stock Solution

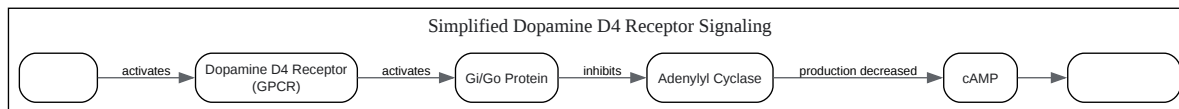
This protocol outlines the steps for preparing a stock solution of **A-412997** dihydrochloride.

- **Determine Required Concentration:** Calculate the required mass of **A-412997** dihydrochloride based on the desired stock solution concentration and volume. The molecular weight of **A-412997** dihydrochloride is 382.33 g/mol .
- **Weighing:** Accurately weigh the calculated amount of **A-412997** dihydrochloride powder in a suitable container.
- **Dissolution:** Add the desired solvent (e.g., sterile water or DMSO) to the powder.
- **Enhance Solubility (if needed):** If the compound does not dissolve readily, gentle warming to 37°C and sonication in an ultrasonic bath can be used to facilitate dissolution.
- **Sterilization (for cell culture):** If the solution will be used in cell culture experiments, filter-sterilize it through a 0.22 µm syringe filter.
- **Aliquoting and Storage:** Aliquot the stock solution into sterile, single-use tubes and store them at -20°C.

Experimental Workflow: A-412997 Stock Solution Preparation







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References

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- 3. A-412997 - Wikipedia [en.wikipedia.org]
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